

physicochemical properties of 2-ethyl-2-hexenal

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Compound of Interest

Compound Name: 2-Propylacrolein

CAS No.: 1070-13-9

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An In-Depth Technical Guide to the Physicochemical Properties of 2-Ethyl-2-hexenal

For professionals in chemical research and drug development, a thorough understanding of the physicochemical properties of key intermediates is paramount. 2-Ethyl-2-hexenal (CAS 645-62-5), an unsaturated aldehyde, serves as a critical building block in organic synthesis, most notably in the production of 2-ethylhexanol. This guide provides a comprehensive overview of its core properties, synthesis, reactivity, and handling protocols, grounded in authoritative data to support laboratory and industrial applications.

Chemical Identity and Core Descriptors

2-Ethyl-2-hexenal is an α,β -unsaturated aldehyde characterized by an eight-carbon backbone. Its reactivity is primarily dictated by the aldehyde functional group and the conjugated carbon-carbon double bond.

- Molecular Formula: $C_8H_{14}O$ [1]
- Molecular Weight: 126.20 g/mol [1]
- CAS Registry Number: 645-62-5 [2][3][4]

- Appearance: Colorless to yellow liquid[1][5]
- Odor: Possesses a powerful, sharp, and irritating odor[1][3][5]

Physicochemical Data Summary

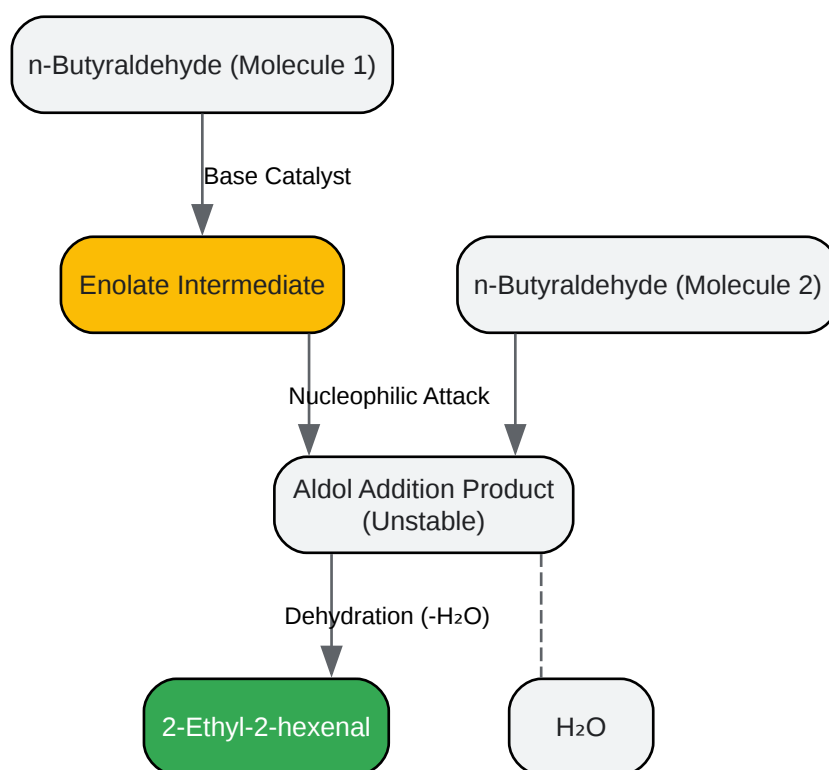
The physical properties of 2-ethyl-2-hexenal are essential for process design, safety assessments, and purification methodologies. Key quantitative data are summarized in the table below.

Property	Value	Source
Boiling Point	175-179 °C at 760 mmHg	[1][2]
Melting Point	< -70 °C	[3]
Density	0.85 g/cm ³ at 20 °C	[1][3]
Vapor Pressure	1.17 mmHg at 25 °C	[2]
1.9 hPa at 26.4 °C	[3]	
Flash Point	68 °C (closed cup)	[1][4]
Water Solubility	< 1 mg/mL; Insoluble	[1][2]
0.07 g/100 mL at 21 °C	[6]	
Solubility (Organic)	Soluble in alcohol; Miscible with most organic solvents.	[2][7]
logP (o/w)	2.718 (estimated)	[2]
Refractive Index	1.431	[4]

Synthesis and Industrial Production

The primary industrial route for synthesizing 2-ethyl-2-hexenal is the aldol condensation of n-butyraldehyde.[1][6] This process is versatile and can be catalyzed by both basic and acidic systems. Modern approaches often favor solid catalysts, such as hydrotalcite or heteropoly acids, due to their reusability and high selectivity.[1]

The reaction proceeds through the formation of an enolate from one molecule of n-butyraldehyde, which then acts as a nucleophile, attacking the carbonyl carbon of a second n-butyraldehyde molecule. The resulting aldol addition product readily undergoes dehydration (elimination of a water molecule) to yield the stable, conjugated α,β -unsaturated aldehyde, 2-ethyl-2-hexenal.



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Caption: Aldol condensation pathway for 2-ethyl-2-hexenal synthesis.

Experimental Protocol: Synthesis via Solid Base Catalysis

This protocol outlines a laboratory-scale synthesis using a fixed-bed reactor, a method that mirrors industrial processes and offers high yield.[1][8]

Materials & Equipment:

- n-Butyraldehyde (reagent grade)

- 2-Ethylhexanol (solvent)[8]
- Solid base catalyst (e.g., Magnesium-Aluminum Oxide, Mg/Al Oxide)[1][8]
- Fixed-bed reactor system with temperature and pressure control
- Nitrogen gas supply
- Distillation and separation apparatus
- Gas chromatograph (GC) for analysis

Procedure:

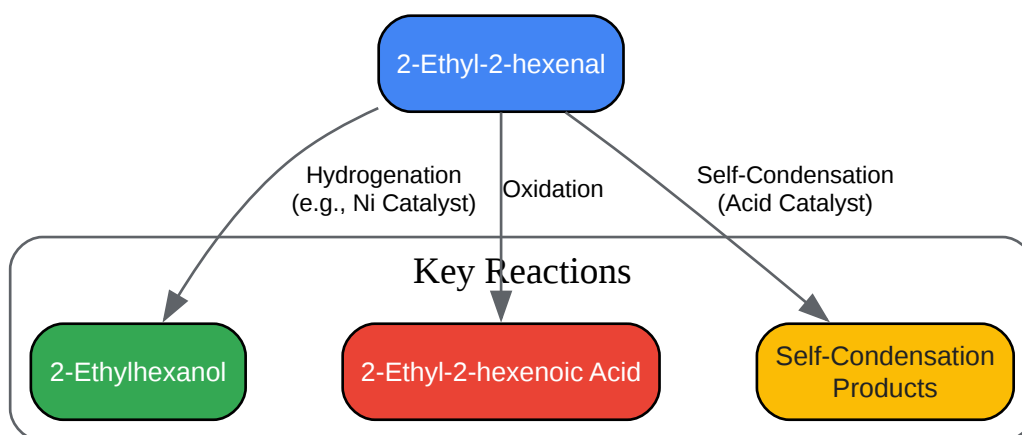
- **Catalyst Packing:** Pack approximately 10g of the solid base catalyst (e.g., Mg/Al Oxide) into the fixed-bed reactor.
- **System Purge:** Purge the entire reactor system with dry nitrogen gas to create an inert atmosphere.
- **Solvent Introduction:** Introduce 2-ethylhexanol as a solvent to completely wet the catalyst bed.[8]
- **Set Reaction Conditions:** Heat the reactor to the desired temperature (e.g., 80-120 °C) and set the pressure (e.g., 0.1-0.2 MPa).[8]
- **Initiate Reaction:** Begin feeding n-butyraldehyde into the reactor at a controlled rate (e.g., 10 g/h).[8] The condensation and subsequent dehydration to form 2-ethyl-2-hexenal occur as the reactant passes over the catalyst.
- **Product Collection & Separation:** The reaction effluent, a mixture of 2-ethyl-2-hexenal, unreacted n-butyraldehyde, 2-ethylhexanol solvent, and water, is continuously collected.
- **Purification:**
 - Distill the effluent to separate the more volatile, unreacted n-butyraldehyde, which can be recycled back to the reactor feed.[8]

- The remaining mixture in the distillation pot is cooled and subjected to liquid-liquid separation (e.g., using a separatory funnel or chromatographic separation) to remove the aqueous phase.[8]
- The resulting organic phase contains the 2-ethyl-2-hexenal product dissolved in the 2-ethylhexanol solvent.
- Analysis: Analyze the final organic product mixture using Gas Chromatography (GC) to determine the conversion of n-butyraldehyde and the yield of 2-ethyl-2-hexenal. Yields exceeding 95% have been reported with this method.[8]

Chemical Reactivity and Key Transformations

The dual functionality of 2-ethyl-2-hexenal—the aldehyde and the conjugated double bond—governs its chemical behavior.

- Hydrogenation: This is arguably its most significant industrial reaction. The compound can be selectively hydrogenated. The C=C double bond is typically reduced first, yielding 2-ethylhexanal. Further hydrogenation reduces the aldehyde group to produce the industrially vital plasticizer precursor, 2-ethylhexanol.[1][9] Kinetic studies show that the activation energy for hydrogenating the C=C bond is lower than for the C=O bond, facilitating this stepwise reduction.[1]
- Oxidation: As with most aldehydes, 2-ethyl-2-hexenal is readily oxidized to form the corresponding carboxylic acid, 2-ethyl-2-hexenoic acid.[1] This derivative has noted antifungal properties.[1][6]
- Self-Condensation: Aldehydes can undergo self-condensation or polymerization reactions, which are often acid-catalyzed and exothermic.[1][5] This reactivity is a crucial consideration for storage and handling.



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Caption: Major reaction pathways of 2-ethyl-2-hexenal.

Applications in Research and Industry

The primary application of 2-ethyl-2-hexenal is as a high-value intermediate in chemical synthesis.[1]

- **Production of 2-Ethylhexanol:** The vast majority of 2-ethyl-2-hexenal produced is hydrogenated to 2-ethylhexanol, a precursor for manufacturing plasticizers like bis(2-ethylhexyl) phthalate (DEHP).[1]
- **Organic Synthesis:** It serves as a versatile intermediate for introducing the 2-ethylhexyl group into other molecules.
- **Other Uses:** It has also found applications in the manufacturing of insecticides and as a warning agent in leak detectors due to its strong odor.[5][6] Its derivative, 2-ethyl-2-hexenoic acid, and the aldehyde itself possess strong antifungal activity.[1][6]

Safety, Handling, and Storage

Proper handling of 2-ethyl-2-hexenal is critical due to its hazardous properties. It is a flammable liquid and a known irritant.

Hazard Identification:

- Flammability: Flammable liquid.[1] Keep away from heat, sparks, and open flames.[10]
- Skin Contact: Causes skin irritation (GHS H315).[1] May cause allergic skin reactions (H317).[1]
- Eye Contact: Causes serious eye irritation.[10]
- Inhalation: Vapor is irritating to the respiratory tract.[5][11]

Personal Protective Equipment (PPE) and Handling:

- Ventilation: Handle only in a well-ventilated area or under a chemical fume hood.[3][12]
- Eye Protection: Wear tightly fitting safety goggles with side-shields.[3][12]
- Skin Protection: Wear impervious, chemical-resistant gloves and protective clothing.[3][12]
- General Hygiene: Wash hands thoroughly after handling.[3] Contaminated work clothing should not be allowed out of the workplace.[12]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[3]
- On Skin Contact: Immediately remove contaminated clothing. Wash off with soap and plenty of water.[3]
- On Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do.[3][10]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- It is incompatible with strong oxidizing agents.[5]

- For long-term storage, keeping under an inert atmosphere in a freezer (under -20°C) is recommended.[5]

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